

Application Note: HPLC Analysis of 2-Amino-5-methylbenzene-1,4-disulfonic acid

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Compound of Interest

Compound Name: 2-Amino-5-methylbenzene-1,4-disulfonic acid

Cat. No.: B1266782

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This application note details a proposed High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **2-Amino-5-methylbenzene-1,4-disulfonic acid**. The methodology is designed for researchers, scientists, and professionals in drug development requiring a reliable method for the identification and quantification of this compound.

Introduction

2-Amino-5-methylbenzene-1,4-disulfonic acid is an organic intermediate used in various chemical syntheses. Due to its highly polar nature, containing both an amino group and two sulfonic acid groups, its analysis by conventional reversed-phase HPLC can be challenging, often resulting in poor retention and peak shape. This protocol outlines a robust starting point for developing a reversed-phase HPLC method that utilizes an acidic mobile phase to ensure reliable retention and symmetrical peak shape.

Experimental Protocols

Instrumentation and Materials

- **Instrumentation:** A standard HPLC system equipped with a quaternary or binary pump, a degasser, an autosampler, a column thermostat, and a UV-Vis or Photodiode Array (PDA) detector.
- **Chemicals and Reagents:**

- **2-Amino-5-methylbenzene-1,4-disulfonic acid** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Phosphoric acid (H₃PO₄) or Formic Acid (HCOOH) (Analytical grade)
- Chromatographic Column: A C18 reversed-phase column is recommended as a starting point.

Proposed Chromatographic Conditions

The following conditions are based on methods developed for similar aromatic sulfonic acids and serve as a robust starting point for method development.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	Water with 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile
Elution Mode	Isocratic or Gradient (e.g., Start at 5% B, hold for 2 min, ramp to 50% B over 8 min)
Flow Rate	1.0 mL/min
Column Temperature	35 °C [4] [5]
Injection Volume	10 µL [5]
Detection	UV at 225 nm [5] (or optimal wavelength determined by PDA scan)
Run Time	15 minutes

Note: For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with 0.1% formic acid.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Standard and Sample Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **2-Amino-5-methylbenzene-1,4-disulfonic acid** reference standard and dissolve it in 10 mL of a 50:50 mixture of water and acetonitrile.
- Working Standard Solutions: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serially diluting the stock solution with the mobile phase.
- Sample Preparation: Dissolve the sample containing the analyte in the mobile phase to an expected concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection to prevent column blockage.

Data Presentation and System Suitability

The following tables present hypothetical data for system suitability and method validation to illustrate expected performance parameters.

Table 1: Hypothetical System Suitability Results (Based on six replicate injections of a 25 µg/mL standard)

Parameter	Acceptance Criteria	Hypothetical Result
Retention Time (tR)	—	4.8 min
Tailing Factor (T)	$T \leq 2.0$	1.2
Theoretical Plates (N)	$N \geq 2000$	5500
%RSD of Peak Area	$\leq 2.0\%$	0.8%

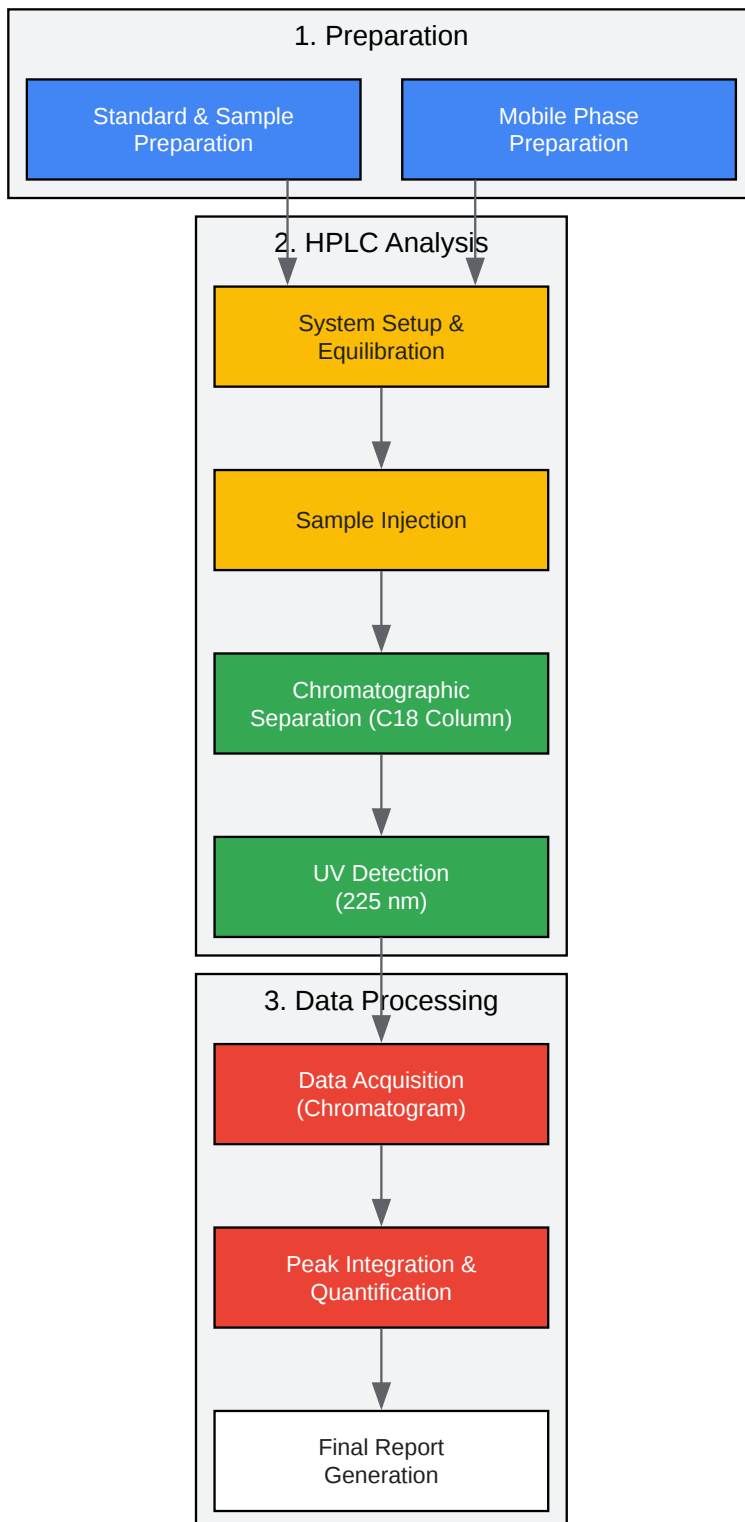
Table 2: Hypothetical Method Validation Summary

Parameter	Hypothetical Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Limit of Detection (LOD)	0.3 µg/mL (Based on S/N of 3)
Limit of Quantification (LOQ)	1.0 µg/mL (Based on S/N of 10)
Accuracy (% Recovery)	98.5% - 101.2%
Precision (%RSD)	$< 1.5\%$

Workflow Visualization

The following diagram illustrates the general workflow for the HPLC analysis.

HPLC Analysis Workflow for 2-Amino-5-methylbenzene-1,4-disulfonic acid

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Caption: Figure 1: HPLC experimental and data analysis workflow.

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